

3-Hydrazinylpyridazine Hydrochloride: A Technical Guide to Potential Hazards and Toxicity

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Compound of Interest

Compound Name: 3-Hydrazinylpyridazine
hydrochloride

Cat. No.: B045924

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Disclaimer: This document provides an in-depth overview of the potential hazards and toxicity of **3-Hydrazinylpyridazine hydrochloride** based on available data for structurally related compounds, namely hydrazine and pyridazine derivatives. As of the latest update, specific toxicological studies on **3-Hydrazinylpyridazine hydrochloride** are limited in the public domain. Therefore, this guide serves as a precautionary resource, and all handling of this compound should be conducted with the utmost care, assuming it possesses the hazardous properties of related substances.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) with comprehensive toxicological data for **3-Hydrazinylpyridazine hydrochloride** (CAS No: 117043-87-5) is not readily available, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides hazard statements for the closely related compound, 3-hydrazinylpyridine dihydrochloride. These classifications offer a strong indication of the potential hazards associated with the hydrazinyl- moiety attached to a nitrogen-containing heterocycle.

Table 1: GHS Hazard Classification for 3-Hydrazinylpyridine Dihydrochloride

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute toxicity, oral	H302: Harmful if swallowed	 alt text	Warning
Skin corrosion/irritation	H315: Causes skin irritation	 alt text	Warning
Serious eye damage/eye irritation	H318: Causes serious eye damage	 alt text	Danger
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation	 alt text	Warning

Data extrapolated from PubChem CID 17132489 for 3-Hydrazinylpyridine dihydrochloride.[1]

Toxicological Profile

The toxicological profile of **3-Hydrazinylpyridazine hydrochloride** is predicted based on the well-documented effects of hydrazine and its derivatives.

Acute Toxicity

As indicated by the GHS classifications, **3-Hydrazinylpyridazine hydrochloride** is likely to be harmful if ingested and can cause significant irritation to the skin, eyes, and respiratory system.

[1] Hydrazine compounds, in general, are known to be corrosive to soft tissues.[2]

Genotoxicity and Carcinogenicity

A significant concern with hydrazine derivatives is their potential for genotoxicity and carcinogenicity.[3] Numerous studies have shown that various hydrazine compounds can induce mutations and chromosomal damage.[4][5][6][7]

- **Mutagenicity:** Hydrazines can act as mutagens, causing alterations in the DNA sequence.[3] This property is often assessed using the Ames test, which measures the ability of a chemical to induce reverse mutations in bacteria.

- **Carcinogenicity:** The metabolic activation of hydrazines can lead to the formation of reactive species that bind to DNA, initiating the process of carcinogenesis.[3] Animal studies have demonstrated the carcinogenic potential of various hydrazine derivatives.[3]

Neurotoxicity

Hydrazine and its derivatives are known neurotoxins.[2][8] The primary mechanism of neurotoxicity involves the interaction of hydrazine with pyridoxal phosphate (the active form of vitamin B6).[8][9] Pyridoxal phosphate is a crucial cofactor for numerous enzymes in the central nervous system, including those involved in the synthesis of neurotransmitters. By forming hydrazones with pyridoxal phosphate, hydrazine derivatives can deplete its levels, leading to a functional deficiency and subsequent neurological effects, such as seizures.[8][9]

Hepatotoxicity

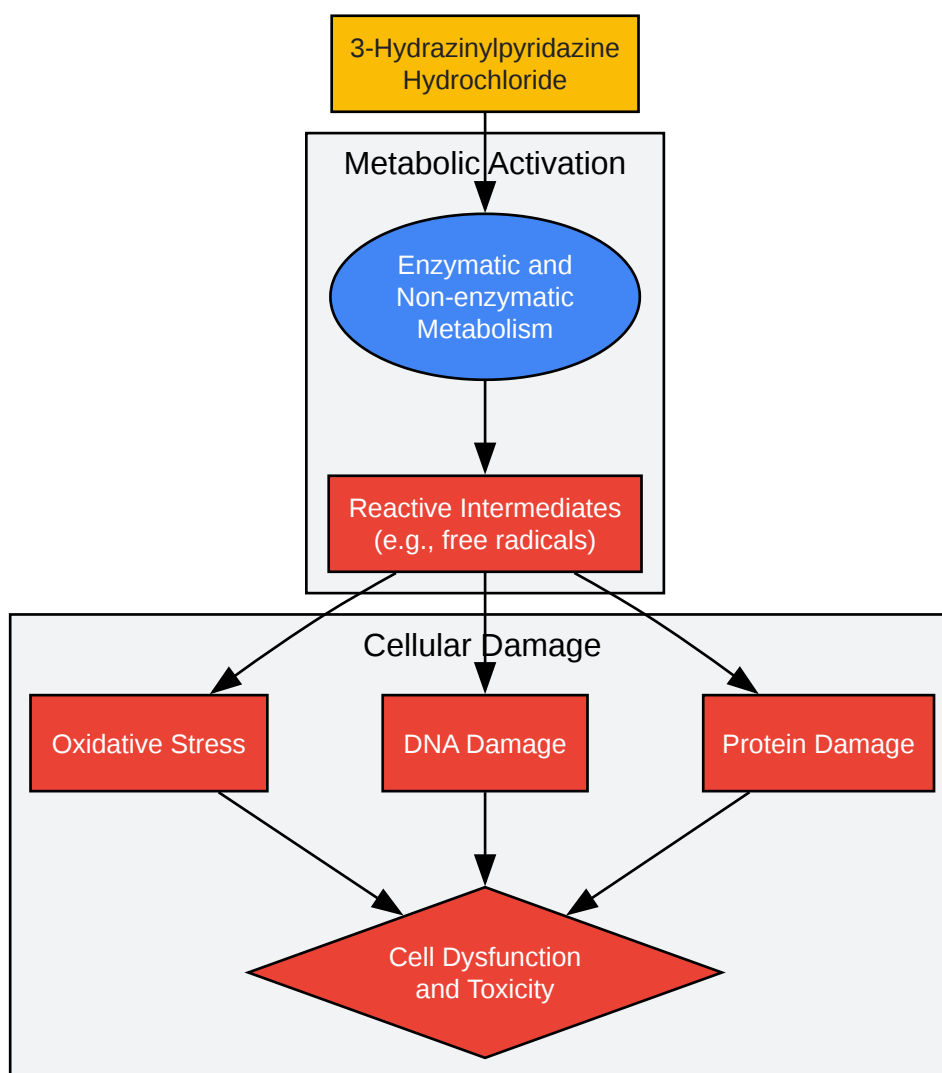
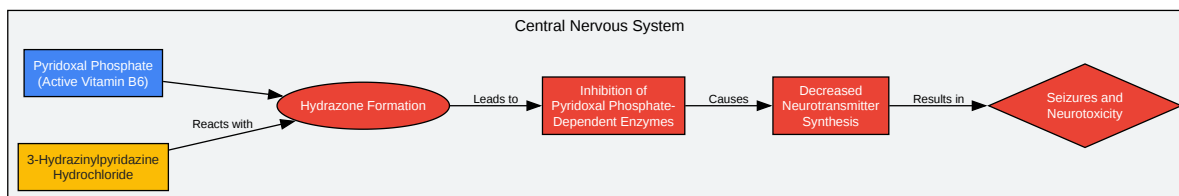
The liver is a primary site of metabolism for many xenobiotics, including hydrazine derivatives. The metabolic processes that activate hydrazines to their toxic forms can also cause damage to liver cells, potentially leading to hepatotoxicity.[8]

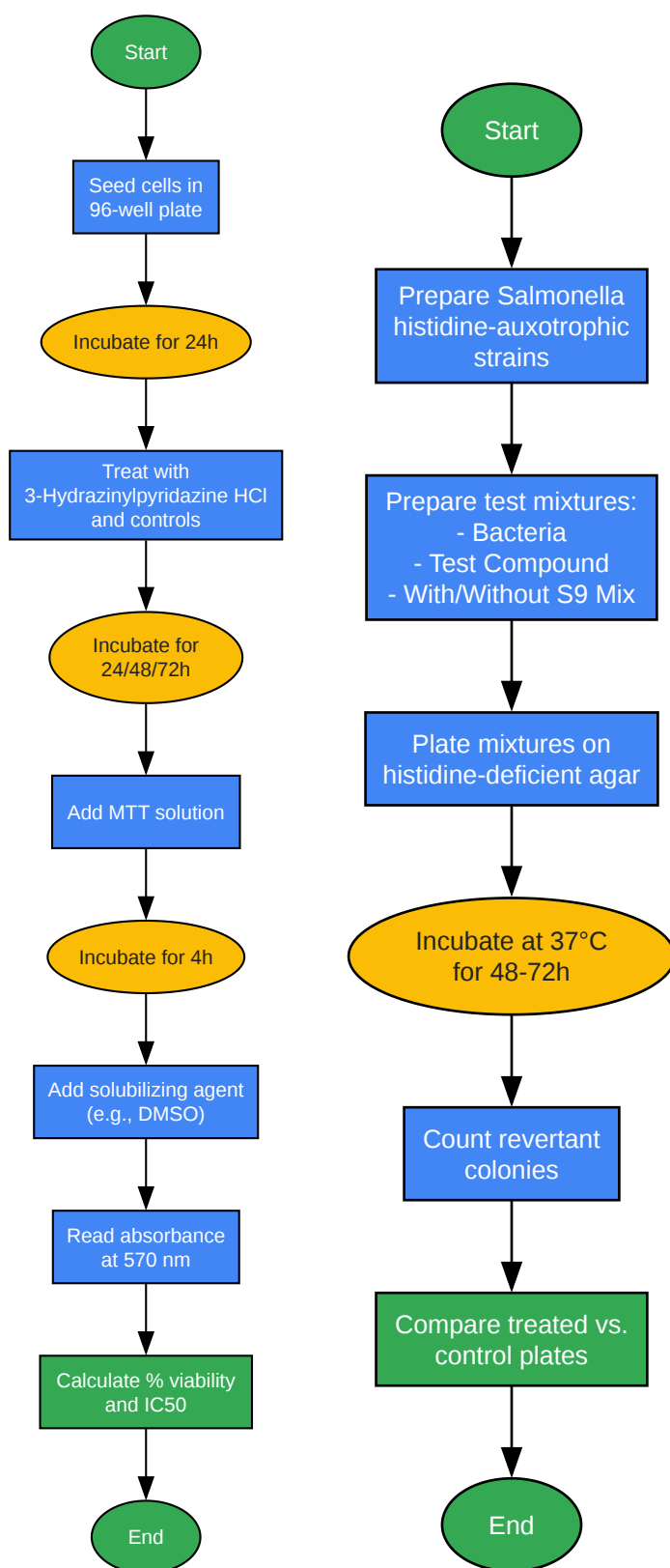
Metabolism and Bioactivation

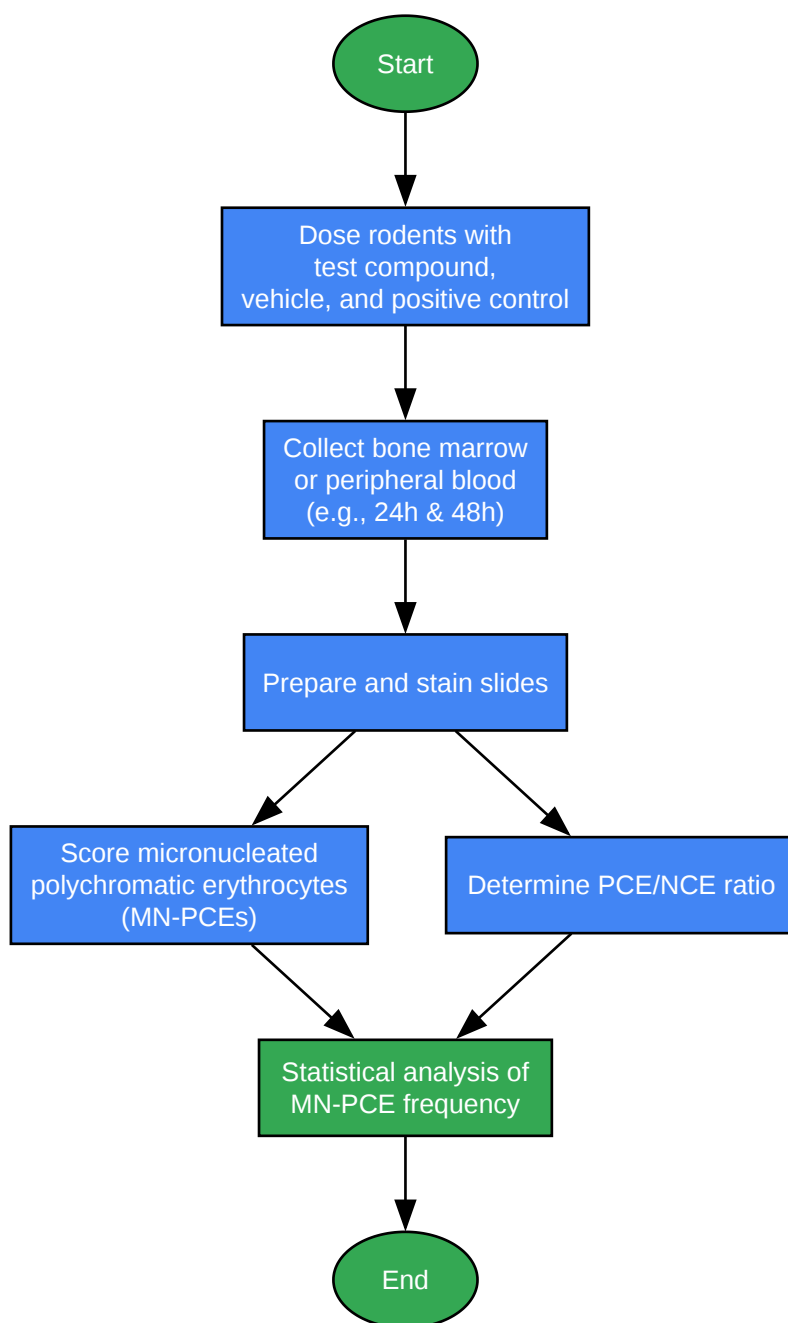
The toxicity of many hydrazine derivatives is dependent on their metabolic activation.[3] This process, which can be both enzymatic and non-enzymatic, generates reactive intermediates and free radicals. These reactive species can then interact with cellular macromolecules, such as DNA and proteins, leading to cellular dysfunction and toxicity.[3] Oxidative stress resulting from the formation of free radicals is also a significant contributor to the pathophysiology of hydrazine toxicity.[3]

Potential Signaling Pathways and Mechanisms of Toxicity

The following diagrams illustrate the hypothesized signaling pathways and mechanisms through which **3-Hydrazinylpyridazine hydrochloride** may exert its toxic effects, based on the known actions of hydrazine derivatives.







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